

# An In-depth Technical Guide on 1H-Benzo[d]imidazole-6-carboxamide

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## Compound of Interest

Compound Name: 1H-Benzo[d]imidazole-6-carboxamide

Cat. No.: B037902

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This technical guide provides essential physicochemical data for **1H-Benzo[d]imidazole-6-carboxamide**, a molecule of interest for researchers, scientists, and professionals in drug development. This document summarizes its core molecular properties and presents a conceptual framework for its investigation.

## Molecular Properties

**1H-Benzo[d]imidazole-6-carboxamide** is a heterocyclic organic compound featuring a benzimidazole core structure. The benzimidazole moiety is a common scaffold in medicinal chemistry, known for its diverse biological activities. The carboxamide group can participate in hydrogen bonding, influencing the molecule's solubility and interactions with biological targets.

### Data Presentation

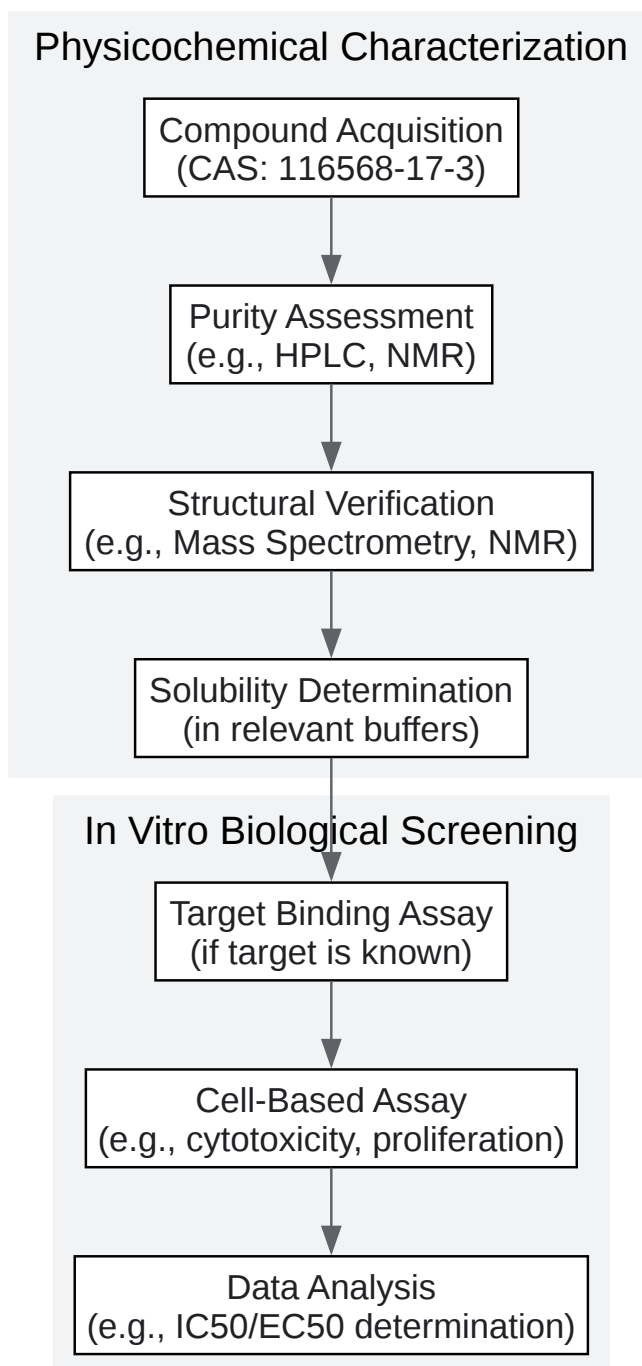
The fundamental molecular data for **1H-Benzo[d]imidazole-6-carboxamide** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C8H7N3O	[1][2]
Molecular Weight	161.16 g/mol	[1][2][3]
CAS Number	116568-17-3	[1][3]

## Conceptual Experimental Workflow

While specific experimental protocols for **1H-Benzo[d]imidazole-6-carboxamide** are not detailed in publicly available literature, a general workflow for its characterization and preliminary biological assessment can be proposed. This workflow is applicable to many novel compounds in the early stages of drug discovery.

## Conceptual Workflow: From Compound to Biological Assessment

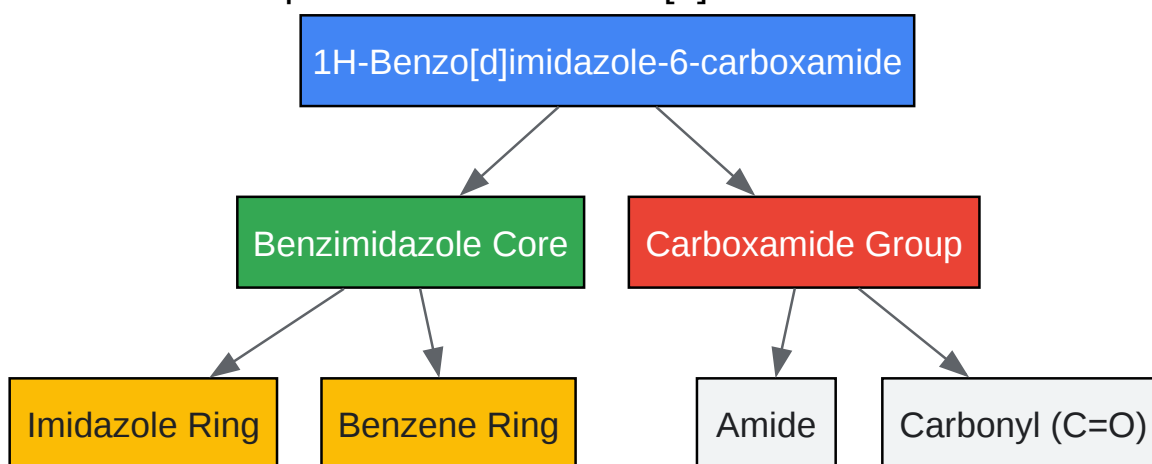
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Caption: A conceptual workflow for the characterization and in vitro screening of **1H-Benzo[d]imidazole-6-carboxamide**.

## Structural Relationship of 1H-Benzo[d]imidazole-6-carboxamide

The molecular structure of **1H-Benzo[d]imidazole-6-carboxamide** is composed of a fused bicyclic system (benzimidazole) and a carboxamide functional group. The diagram below illustrates the logical relationship between these components.

### Structural Components of 1H-Benzo[d]imidazole-6-carboxamide



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Caption: A diagram showing the structural hierarchy of **1H-Benzo[d]imidazole-6-carboxamide**.

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## References

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